

Application Note: Method Development and Validation Following CCQM Principles

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For Researchers, Scientists, and Drug Development Professionals

Introduction

In the landscape of pharmaceutical development and analytical science, the assurance of measurement quality is paramount. The Consultative Committee for Amount of Substance: Metrology in Chemistry and Biology (CCQM) sets the global standard for the comparability, traceability, and reliability of chemical and biological measurements. Adherence to CCQM principles ensures that analytical methods yield results that are accurate, precise, and internationally comparable, a critical requirement for regulatory submissions and global product acceptance.

The CCQM's framework emphasizes a deep understanding of the entire measurement process, from the definition of the measurand to the rigorous evaluation of measurement uncertainty.[1][2][3] This approach, often demonstrated through international key comparisons, provides the highest level of confidence in analytical data.[1][2][3] This application note provides a detailed protocol for the development and validation of an analytical method, aligning with the metrological principles championed by the CCQM.

The CCQM Approach to Method Validation

Unlike routine method validation, a CCQM-aligned approach places a strong emphasis on:

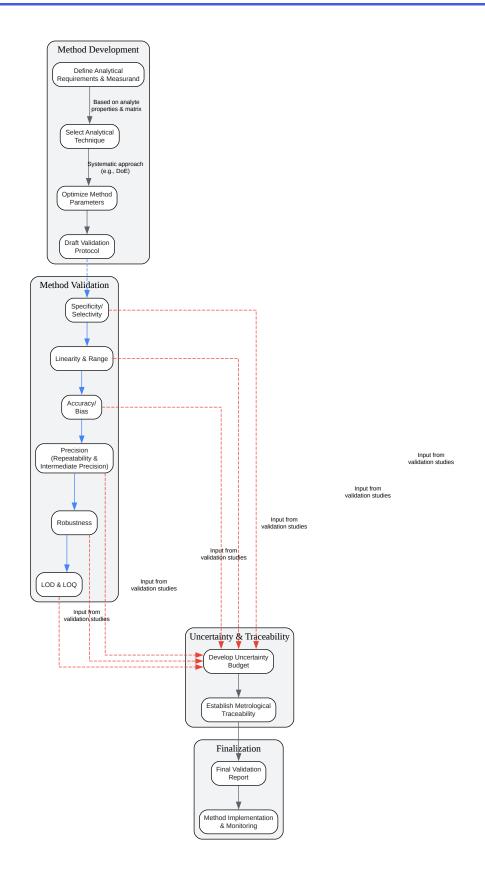


- Traceability to the SI: Ensuring that measurements are linked to the International System of Units (SI), typically the mole, through an unbroken chain of comparisons.[1][2]
- Comprehensive Uncertainty Evaluation: Identifying and quantifying all significant sources of uncertainty in the measurement process to provide a complete statement of the measurement result.
- Use of Primary Methods and Reference Materials: Employing methods with the highest metrological qualities and certified reference materials (CRMs) to establish traceability and assess method performance.
- Demonstrated Comparability: While direct participation in CCQM key comparisons is the
 ultimate demonstration of competence, a laboratory can adopt the principles of these
 comparisons in its internal validation studies to achieve a higher level of measurement
 assurance.[1][2][3]

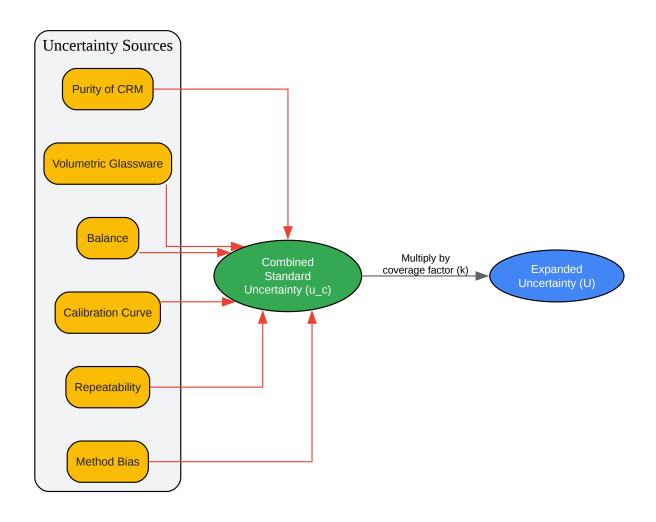
Experimental Workflow for Method Development and Validation

The following diagram illustrates the logical flow of developing and validating an analytical method in accordance with CCQM principles.









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